

In-Depth Technical Guide: Temperature and Chemical Stability of Ensorb® (Expanded Perlite)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ensorb

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Introduction

Ensborb®, a trade name for expanded perlite, is a lightweight granular material derived from the heating of perlite ore, a naturally occurring amorphous volcanic glass. Its composition is primarily sodium potassium aluminum silicate.[1][2] Due to its high porosity, low density, and chemical inertness, **Ensborb®** is utilized in various industrial applications, including as an absorbent and filter aid. In the pharmaceutical industry, materials with these properties are of interest as potential excipients, such as glidants or carriers for liquid actives. A thorough understanding of the temperature and chemical stability of **Ensborb®** is crucial for its consideration and application in drug development and manufacturing, ensuring the safety, efficacy, and shelf-life of the final pharmaceutical product.

This technical guide provides an in-depth analysis of the temperature and chemical stability of **Ensborb®** (expanded perlite), presenting quantitative data, detailed experimental protocols, and workflow diagrams to support its evaluation for pharmaceutical applications.

Temperature Stability

Expanded perlite exhibits high thermal stability, making it suitable for processes that involve elevated temperatures, such as drying and certain manufacturing steps. It is non-combustible and maintains its structural integrity over a wide temperature range.

Summary of Thermal Properties

The key thermal properties of expanded perlite are summarized in the table below.

Property	Value	Reference
Melting Point	1260 - 1343 °C	[2]
Softening Point	871 - 1093 °C	[2]
Maximum Use Temperature	~900 °C	[3]
Combustibility	Non-combustible	
Thermal Conductivity	See Table 2.2	

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Thermogravimetric analysis (TGA) and Differential Scanning Calorimetry (DSC) are essential techniques to quantify the thermal stability of materials. TGA measures the change in mass of a sample as a function of temperature, while DSC measures the heat flow into or out of a sample as it is heated or cooled.

Temperature Range (°C)	Mass Loss (%)	Observation	Reference
Ambient - 200	~1.4	Loss of adsorbed moisture	[4]
200 - 500	~0.3	Gradual loss of structural water	[4]
> 500	Negligible	High thermal stability	[4]
DSC Events			
~250	Exothermic Peak	Attributed to glass compression and internal surface area diminution	[4]

A simultaneous TGA-DSC analysis of expanded perlite can be conducted to evaluate its thermal stability.

Objective: To determine the temperature-dependent mass loss and thermal events of expanded perlite.

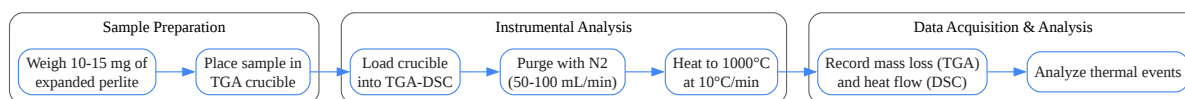
Apparatus:

- Simultaneous Thermal Analyzer (TGA-DSC)
- Analytical balance
- Alumina or platinum crucibles

Procedure:

- Calibrate the TGA-DSC instrument for temperature and mass according to the manufacturer's instructions.
- Weigh approximately 10-15 mg of the expanded perlite sample into a tared TGA crucible.

- Place the crucible in the TGA furnace.
- Purge the furnace with an inert gas (e.g., nitrogen) at a flow rate of 50-100 mL/min for at least 30 minutes to ensure an inert atmosphere.
- Heat the sample from ambient temperature to 1000 °C at a constant heating rate of 10 °C/min.
- Record the mass loss (TGA) and differential heat flow (DSC) as a function of temperature.
- Analyze the resulting TGA and DSC curves to identify thermal events such as moisture loss, decomposition, and phase transitions.



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Caption: Workflow for TGA-DSC analysis of expanded perlite.

Chemical Stability

Expanded perlite is generally considered chemically inert and resistant to attack from most chemicals, with the notable exception of hydrofluoric acid. Its stability across a range of pH values and in the presence of various organic solvents and pharmaceutical excipients is a critical consideration for its use in drug formulations.

pH Stability

Expanded perlite is pH neutral, with a 10% slurry in distilled water typically exhibiting a pH between 6.5 and 7.5.[1] The amorphous aluminosilicate structure can be susceptible to degradation under strongly acidic or alkaline conditions, which may lead to the leaching of constituent ions.

Quantitative data on the degradation of expanded perlite as a function of pH is limited in publicly available literature. However, studies on similar amorphous aluminosilicates suggest that the dissolution rate is minimized in the neutral pH range and increases significantly at pH values below 3 and above 10.

pH Condition	Observation	Potential Impact
< 3 (Strongly Acidic)	Increased dissolution of aluminosilicate matrix.	Leaching of Al^{3+} , Na^{+} , K^{+} ions. Potential for drug-excipient interaction.
3 - 9 (Acidic to slightly Alkaline)	Generally stable with minimal degradation.	Low risk of leaching and interaction.
> 9 (Strongly Alkaline)	Increased dissolution of silica network.	Formation of silicates, potential for gelation and changes in physical properties.

Objective: To evaluate the structural integrity and leaching of ions from expanded perlite at different pH values.

Materials:

- Expanded perlite
- Buffered solutions at pH 2, 4, 7, 9, and 12
- Agitator/shaker
- ICP-MS or ICP-OES for elemental analysis
- SEM for morphological analysis

Procedure:

- Disperse a known mass (e.g., 1 g) of expanded perlite in a fixed volume (e.g., 100 mL) of each buffered solution in separate, sealed containers.

- Agitate the suspensions at a constant temperature (e.g., 25 °C or 40 °C for accelerated testing) for a defined period (e.g., 7, 14, and 28 days).
- At each time point, withdraw an aliquot of the supernatant and filter it.
- Analyze the filtrate for the concentration of leached ions (Si, Al, Na, K) using ICP-MS or ICP-OES.
- After the final time point, recover the solid perlite by filtration, wash with deionized water, and dry.
- Examine the morphology of the treated perlite using SEM to assess any changes in the surface structure.

Compatibility with Organic Solvents

The compatibility of expanded perlite with organic solvents is essential for its use in formulations where such solvents are employed during manufacturing. Given its inert nature, significant interactions are not expected with most common organic solvents.

Solvent	Compatibility	Observation
Alcohols (Methanol, Ethanol, Isopropanol)	Compatible	No visible changes to the material.
Ketones (Acetone, Methyl Ethyl Ketone)	Compatible	No visible changes to the material.
Esters (Ethyl Acetate)	Compatible	No visible changes to the material.
Halogenated Solvents (Dichloromethane)	Compatible	No visible changes to the material.
Hydrocarbons (Hexane, Toluene)	Compatible	No visible changes to the material.

Note: The compatibility is based on the general chemical inertness of silicates. Specific quantitative data on degradation or leaching in these solvents is not readily available and would

require experimental verification as outlined below.

Objective: To assess the physical and chemical stability of expanded perlite in the presence of common organic solvents.

Materials:

- Expanded perlite
- Selected organic solvents (e.g., methanol, ethanol, acetone, dichloromethane, ethyl acetate)
- Sealed containers
- Shaker
- Analytical balance
- FTIR spectrometer

Procedure:

- Place a pre-weighed amount of expanded perlite into separate sealed containers for each solvent.
- Add a sufficient volume of the respective solvent to completely immerse the perlite.
- Store the containers at ambient and elevated temperatures (e.g., 40 °C) for a specified duration (e.g., 4 weeks).
- Periodically observe for any changes in the appearance of the perlite or the solvent.
- At the end of the study, filter the perlite, dry it, and re-weigh to check for any mass loss.
- Analyze the dried perlite using FTIR to detect any changes in its chemical structure.
- Analyze the solvent for any leached substances, if necessary.

Compatibility with Pharmaceutical Excipients

Drug-excipient compatibility studies are a critical component of pre-formulation. While expanded perlite is largely inert, its high surface area could potentially lead to surface interactions with active pharmaceutical ingredients (APIs) or other excipients.

- **Physical Adsorption:** The porous nature of expanded perlite may lead to the physical adsorption of APIs or other excipients onto its surface. This could potentially affect drug release profiles.
- **Surface Acidity/Basicity:** Although neutral in slurry, the surface of silicates can possess acidic or basic sites that could catalyze the degradation of sensitive APIs.
- **Moisture Content:** The inherent moisture in expanded perlite could be a factor in the stability of moisture-sensitive drugs.

Objective: To screen for potential physical and chemical incompatibilities between expanded perlite and an API.

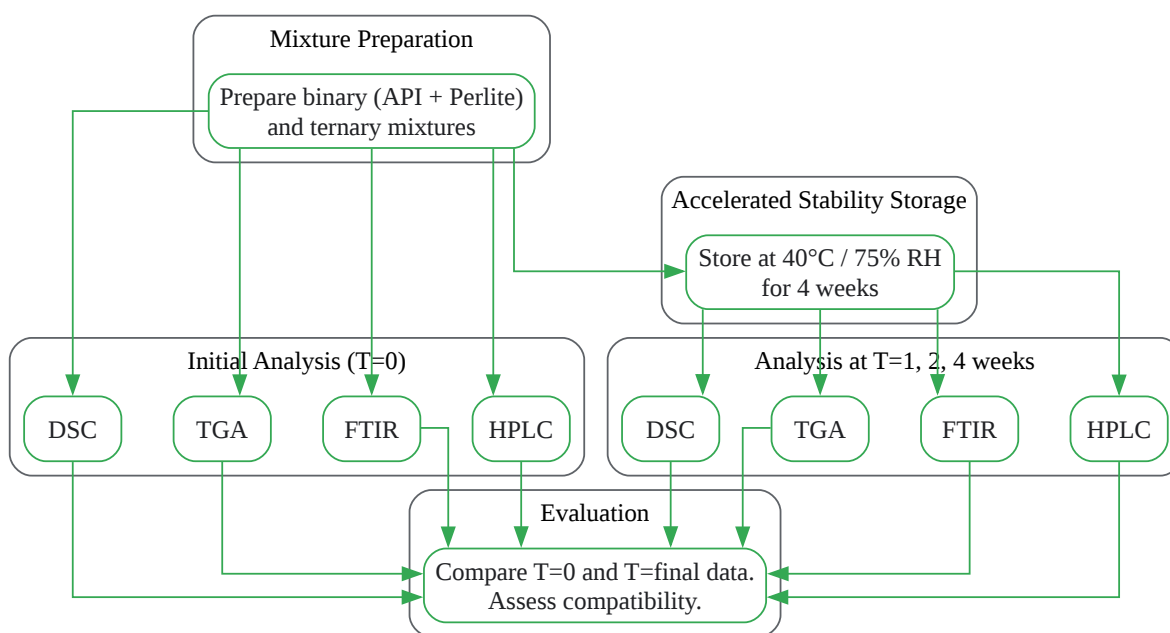
Materials:

- Expanded perlite
- Active Pharmaceutical Ingredient (API)
- Other selected excipients (e.g., lactose, microcrystalline cellulose, magnesium stearate)
- DSC and TGA instruments
- HPLC with a stability-indicating method for the API
- FTIR spectrometer
- Climate chamber (e.g., 40 °C / 75% RH)

Procedure:

- Prepare binary mixtures of expanded perlite and the API, typically in a 1:1 ratio by weight.
- Prepare ternary mixtures including other common excipients.

- Analyze the individual components and the mixtures by DSC, TGA, and FTIR to establish baseline data.
- Store the mixtures under accelerated stability conditions (e.g., 40 °C / 75% RH) for a defined period (e.g., 4 weeks).
- Analyze the stored mixtures at predetermined time points (e.g., 1, 2, and 4 weeks) using:
 - DSC and TGA: To detect any changes in thermal behavior (e.g., appearance of new peaks, shifts in melting points) that might indicate an interaction.
 - FTIR: To identify any changes in the characteristic vibrational bands of the API or excipients.
 - HPLC: To quantify the API and detect the formation of any degradation products.



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Caption: Workflow for drug-excipient compatibility screening.

Conclusion

Ensorb® (expanded perlite) is a thermally stable and generally chemically inert material. Its high melting point and resistance to thermal degradation make it suitable for pharmaceutical processes involving heat. It is stable in a neutral pH range and compatible with most common organic solvents. However, its stability can be compromised in strongly acidic or alkaline conditions. As with any excipient, thorough compatibility studies with the specific API and other components of a formulation are essential to ensure the stability and performance of the final drug product. The experimental protocols and workflows provided in this guide offer a framework for conducting such evaluations.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Temperature and Chemical Stability of Ensorb® (Expanded Perlite)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1238914/docs#in-depth-technical-guide-temperature-and-chemical-stability-of-ensorb-expanded-perlite>]

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